A Comparative Guide to IND1316 for Neurodegenerative Disease Research

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Compound of Interest		
Compound Name:	IND 1316	
Cat. No.:	B14764663	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the investigational new drug IND1316, an indole-based AMP-activated protein kinase (AMPK) activator, with other alternatives. The information is based on published experimental data to facilitate an objective evaluation of its potential as a neuroprotective agent.

Overview of IND1316

IND1316 is a novel, synthetic indole derivative identified as a potent activator of AMP-activated protein kinase (AMPK). It has been investigated for its potential therapeutic effects in neurodegenerative conditions, particularly Huntington's disease. The primary mechanism of action for IND1316 is the activation of AMPK, a key enzyme in cellular energy homeostasis, which is believed to confer neuroprotective effects.

The development and initial testing of IND1316 were conducted by a consortium of research institutions in Spain, including the Instituto de Química Médica (IQM-CSIC), Universitat Politécnica de València, Instituto de Investigación Sanitaria La Fe (IIS La Fe), and Instituto de Biomedicina de Valencia (IBV-CSIC), among others.

Comparative Efficacy Data

The following tables summarize the available quantitative data on IND1316 in comparison to other relevant AMPK activators.

Table 1: In Vitro AMPK Activation

| Compound	Concentration	Target	Result (Resonance Units - RU)	Research Lab Affiliation
IND1316	100 µM	AMPK complex (α1/β1/γ1)	5.2 RU	Spanish Research Consortium
A-769662 (Control)	100 µM	AMPK complex (α1/β1/γ1)	31.7 RU	Spanish Research Consortium
β-cyclodextrin (Negative Control)	100 µM	AMPK complex (α1/β1/γ1)	1.6 RU	Spanish Research Consortium

Table 2: In Vivo Efficacy in Huntington's Disease Models

Model	Compound	Dosage	Key Finding	Research Lab Affiliation
C. elegans (polyQ toxicity model)	IND1316	50 µM	Improved mechanosensory response and reduced polyQ aggregation.	Spanish Research Consortium
zQ175 HD Mouse Model	IND1316	Not specified	Ameliorated neuropsychiatric phenotype and reduced latency in the beam balance test.	Spanish Research Consortium
HD Mouse Model	AICAR (AMPK activator)	Not specified	Increased neuronal death and decreased lifespan.	Ju et al.

Tech Support

Validation & Comparative

Signaling Pathways and Experimental Workflows
Proposed Signaling Pathway of IND1316

The following diagram illustrates the proposed mechanism of action for IND1316, leading to neuroprotection through the activation of the AMPK signaling pathway.
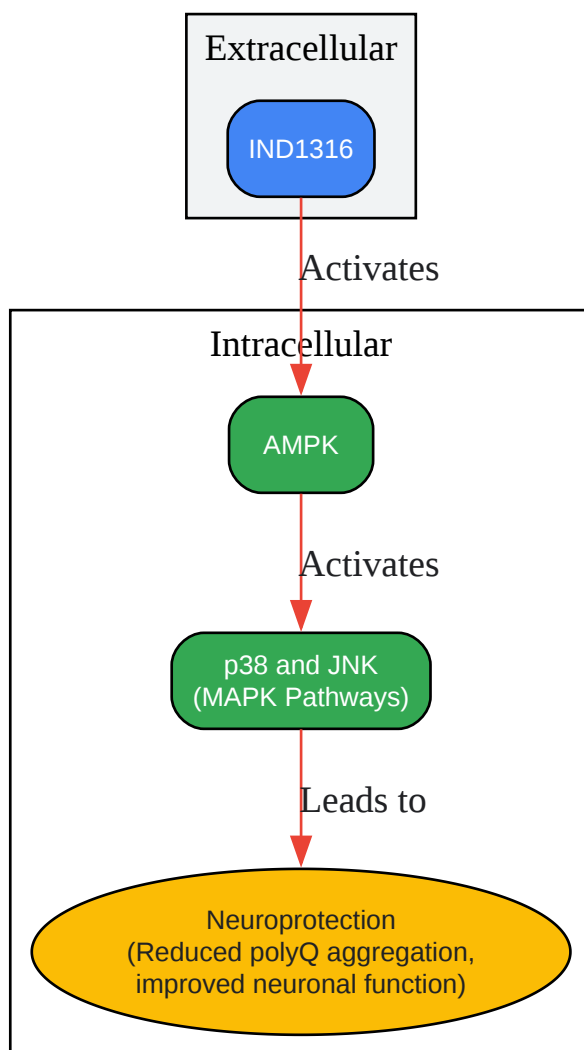
Proposed signaling pathway for IND1316-mediated neuroprotection.

Experimental Workflow for In Vivo Testing in Mouse Models

This diagram outlines the general workflow used to

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